

Application Notes and Protocols: Pemetrexed in Combination with Immunotherapy in Preclinical Models

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Compound of Interest

Compound Name: *Alimta*

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Introduction

The combination of chemotherapy and immune checkpoint blockade (ICB) has become a cornerstone of first-line treatment for advanced non-squamous non-small-cell lung cancer (NSCLC). Clinical trials such as KEYNOTE-189 demonstrated that adding the anti-PD-1 antibody pembrolizumab to a pemetrexed-platinum chemotherapy regimen significantly improves overall and progression-free survival, irrespective of the tumor's baseline PD-L1 expression. This success has spurred extensive preclinical research to elucidate the immunological mechanisms underpinning the synergy between pemetrexed and immunotherapy. These investigations reveal that pemetrexed does not merely act as a cytotoxic agent but actively remodels the tumor microenvironment (TME) to be more susceptible to immune attack.

These application notes provide a summary of key preclinical findings, quantitative data from representative studies, and detailed protocols for researchers investigating the combination of pemetrexed and immunotherapy.

Mechanism of Action: How Pemetrexed Primes the Tumor for Immunotherapy

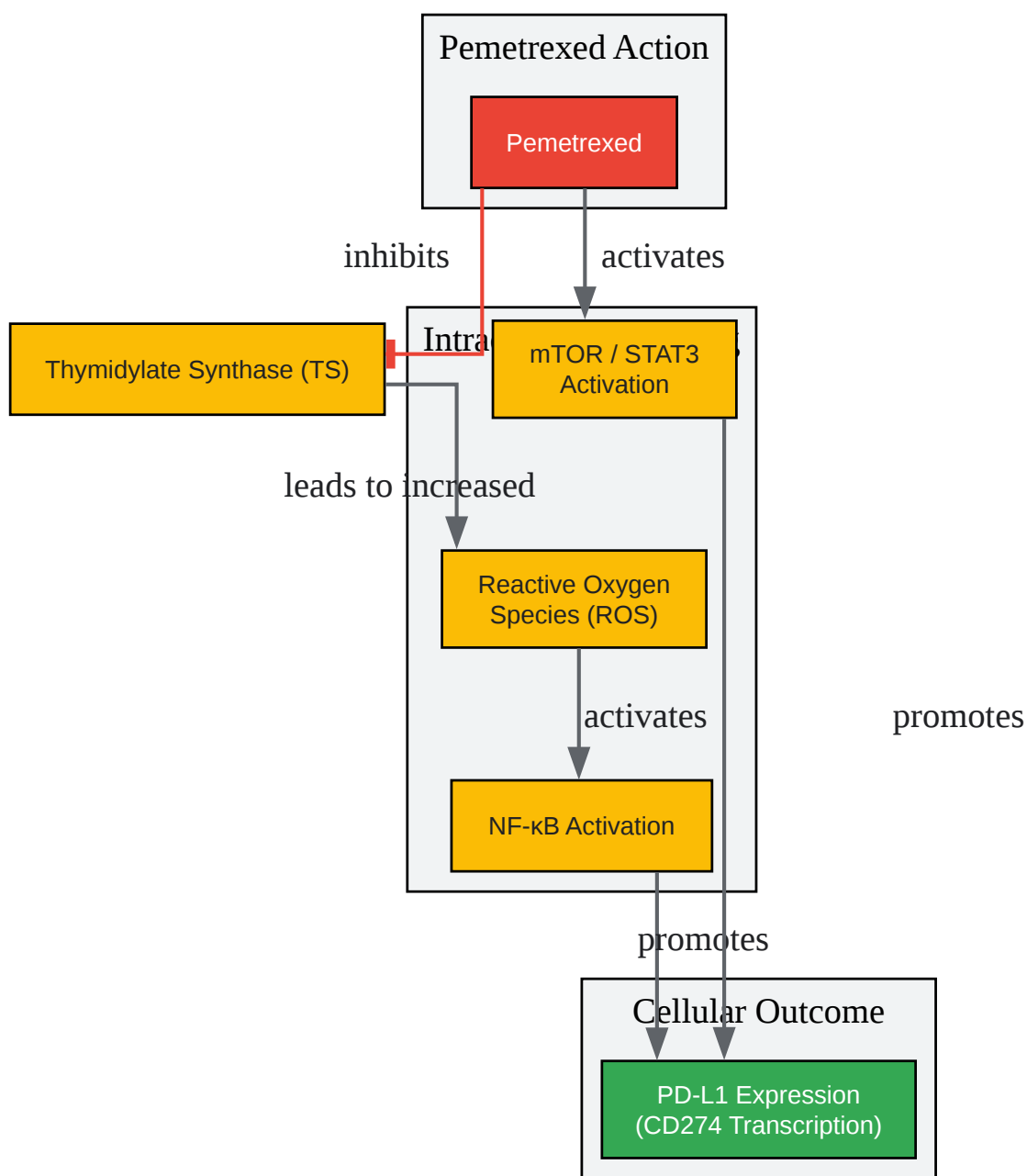
Pemetrexed, a folate antimetabolite, enhances the efficacy of immunotherapy through several distinct but interconnected mechanisms. The primary effect is the upregulation of Programmed Death-Ligand 1 (PD-L1) on tumor cells, which sensitizes them to anti-PD-1/PD-L1 blockade. Additionally, pemetrexed can induce immunogenic cell death (ICD), further stimulating an anti-tumor immune response.

Key Signaling Pathways for PD-L1 Upregulation

Preclinical studies have identified two key signaling pathways activated by pemetrexed that lead to increased PD-L1 expression:

- **TS-ROS-NF-κB Pathway:** Pemetrexed inhibits thymidylate synthase (TS), a key enzyme in nucleotide synthesis. This inhibition leads to an accumulation of intracellular reactive oxygen species (ROS), which in turn activates the NF-κB signaling pathway, a known transcriptional regulator of the PD-L1 gene (CD274).
- **mTOR/STAT3 Pathway:** In some NSCLC cell lines, pemetrexed has been shown to increase PD-L1 levels by activating the mTOR/P70S6K and STAT3 signaling pathways.

These pathways converge to increase PD-L1 expression on the tumor cell surface, transforming immunologically "cold" tumors into "hot" tumors that are more responsive to checkpoint inhibitors.



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Pemetrexed-induced PD-L1 upregulation pathways.

Preclinical Data Summary

The combination of pemetrexed with immunotherapy has demonstrated significant anti-tumor effects across various preclinical models. The following tables summarize key quantitative findings.

Table 1: In Vitro Cytokine Secretion in Co-culture Systems

Model System	Treatment Group	IFN- γ Secretion (pg/mL)	IL-2 Secretion (pg/mL)	Reference
NSCLC/T-cell Co-culture	Pemetrexed	Decreased vs. Control	Decreased vs. Control	
Pemetrexed + anti-PD-1	Significantly Increased vs. Pemetrexed alone	Significantly Increased vs. Pemetrexed alone		
A549/PBMC Co-culture	Pemetrexed	Increased vs. Control	Increased vs. Control	
Pemetrexed + Atezolizumab	Further Increase	Not Reported		

Note: The initial decrease in cytokine secretion with pemetrexed alone in some models may reflect its direct effects on T-cell proliferation, a limitation overcome by the addition of checkpoint blockade.

Table 2: In Vivo Tumor Growth and Immune Cell Modulation in Syngeneic Mouse Models

Mouse Model	Treatment Group	Tumor Growth Inhibition	Key Immune Cell Changes in TME	Reference
LL2 or CT26	Pemetrexed + anti-PD-L1	Synergistic inhibition of tumor growth	Favorable TME for tumor inhibition	
Colon26	Pemetrexed	-	Increased CD8+ T-cells, NK cells; Decreased MDSCs	
Pemetrexed + anti-PD-L1	Enhanced anti-tumor efficacy	Increased frequency of activated (CD137+, GITR+) T-cells		
MC38	Pemetrexed	-	Upregulation of immune-related genes (IFN- γ , CXCL9, CXCL10)	

Table 3: Induction of Immune Checkpoint Lig

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